

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Chloro-2-propanol

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Compound of Interest

Compound Name: *1-Chloro-2-propanol*

Cat. No.: B090593

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **1-Chloro-2-propanol**.

1-Chloro-2-propanol is a flammable and toxic chemical that requires careful handling to ensure the safety of laboratory personnel and the environment.^[1] Adherence to proper personal protective equipment (PPE) protocols, operational procedures, and disposal plans is critical to mitigate the risks associated with this compound. This guide provides essential, step-by-step guidance for the safe use of **1-Chloro-2-propanol** in a laboratory setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Chloro-2-propanol**.

Property	Value
Chemical Formula	<chem>C3H7ClO</chem> [2]
Molecular Weight	94.54 g/mol [1] [2] [3] [4] [5]
Appearance	Clear, colorless liquid [2] [6]
Boiling Point	126-127 °C (259-261 °F) [2] [3] [7]
Flash Point	51-52 °C (123.8-125.6 °F) [1] [3] [7]
Density	1.111 g/mL at 25 °C [3]
Vapor Pressure	4.875 mmHg at 20 °C [6]
Occupational Exposure Limit (ACGIH TLV-TWA)	1 ppm [8] [9] [10]

Experimental Protocols: Operational Plan for Handling 1-Chloro-2-propanol

1. Engineering Controls and Preparation:

- Ventilation: Always handle **1-Chloro-2-propanol** in a well-ventilated area.[\[11\]](#) A chemical fume hood is required.[\[1\]](#)
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, hot surfaces, and sparks, from the work area.[\[8\]](#)[\[11\]](#) Use explosion-proof electrical and lighting equipment.[\[1\]](#)[\[11\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[8\]](#)

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves. Butyl rubber and Viton are recommended materials.[\[6\]](#)[\[8\]](#) Always inspect gloves for integrity before use and replace them immediately if any damage is observed.[\[7\]](#)

- Eye and Face Protection: Chemical splash goggles are mandatory.[6] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[8]
- Respiratory Protection: If there is a risk of inhalation or if working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[6][7]
- Protective Clothing: A lab coat or chemical-resistant apron should be worn.[6][8] In cases of potential significant exposure, chemical-resistant coveralls may be necessary.[12]

3. Handling Procedure:

- Container Handling: Keep containers of **1-Chloro-2-propanol** tightly closed when not in use and store them in a cool, dry, and well-ventilated area away from heat and direct sunlight.[8][11]
- Dispensing: When transferring the liquid, use non-sparking tools and ground and bond the container and receiving equipment to prevent static discharge.[11]
- Personal Hygiene: Avoid all personal contact with the chemical, including inhalation.[6] Do not eat, drink, or smoke in the work area.[8][11] Wash hands thoroughly after handling.[8]

4. Spill Response:

- Minor Spills:
 - Evacuate non-essential personnel from the immediate area.[8]
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.[8]
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[8]
 - Ventilate the area and wash the spill site once the cleanup is complete.[8]
- Major Spills:
 - Evacuate the area immediately and alert emergency responders.[6]

- Move upwind from the spill if possible.[6]

Disposal Plan

All waste containing **1-Chloro-2-propanol** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6][8]

1. Waste Collection:

- Collect all **1-Chloro-2-propanol** waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container.[8]
- Ensure the container is compatible with the chemical and is kept tightly sealed.[8]

2. Storage:

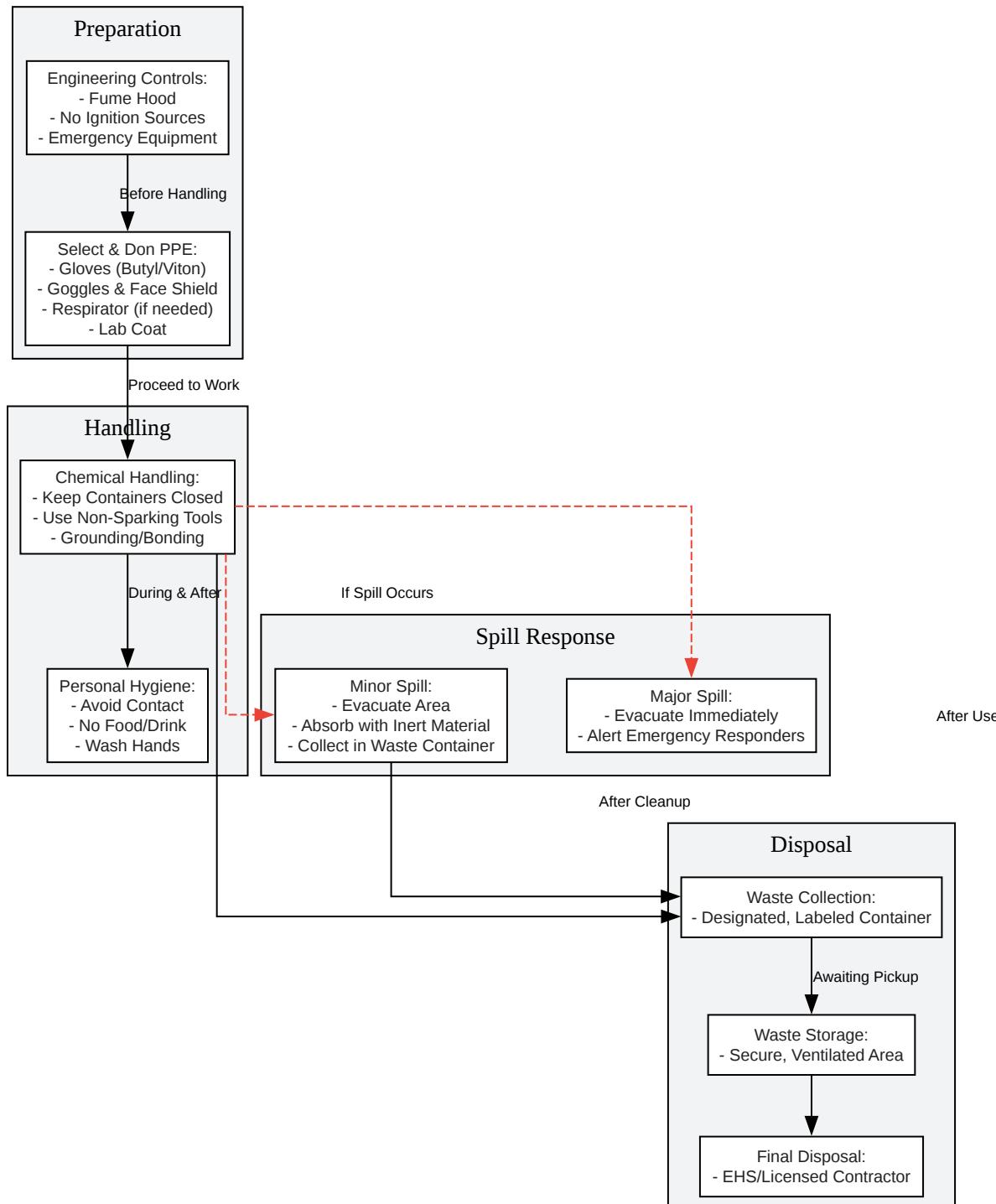
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

3. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **1-Chloro-2-propanol** down the drain or in regular trash.[11]

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **1-Chloro-2-propanol**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **1-Chloro-2-propanol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 1-Chloro-2-propanol | C3H7ClO | CID 31370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Chloro-2-propanol Propylene chlorohydrin [sigmaaldrich.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. (R)-1-Chloro-2-propanol | C3H7ClO | CID 6999046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. 1-CHLORO-2-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. nj.gov [nj.gov]
- 9. Current occupational exposure limits for Ontario workplaces under Regulation 833 | ontario.ca [ontario.ca]
- 10. E-Limit [elimit.online.worksafebc.com]
- 11. chemos.de [chemos.de]
- 12. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
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